

Technical Guide: Synthesis and Characterization of (2E,4Z)-2,4-Undecadien-1-ol

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Compound of Interest

Compound Name: 2,4-Undecadien-1-ol

CAS No.: 59376-58-8

Cat. No.: B1588632

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Executive Summary & Strategic Analysis

(2E,4Z)-2,4-Undecadien-1-ol (C

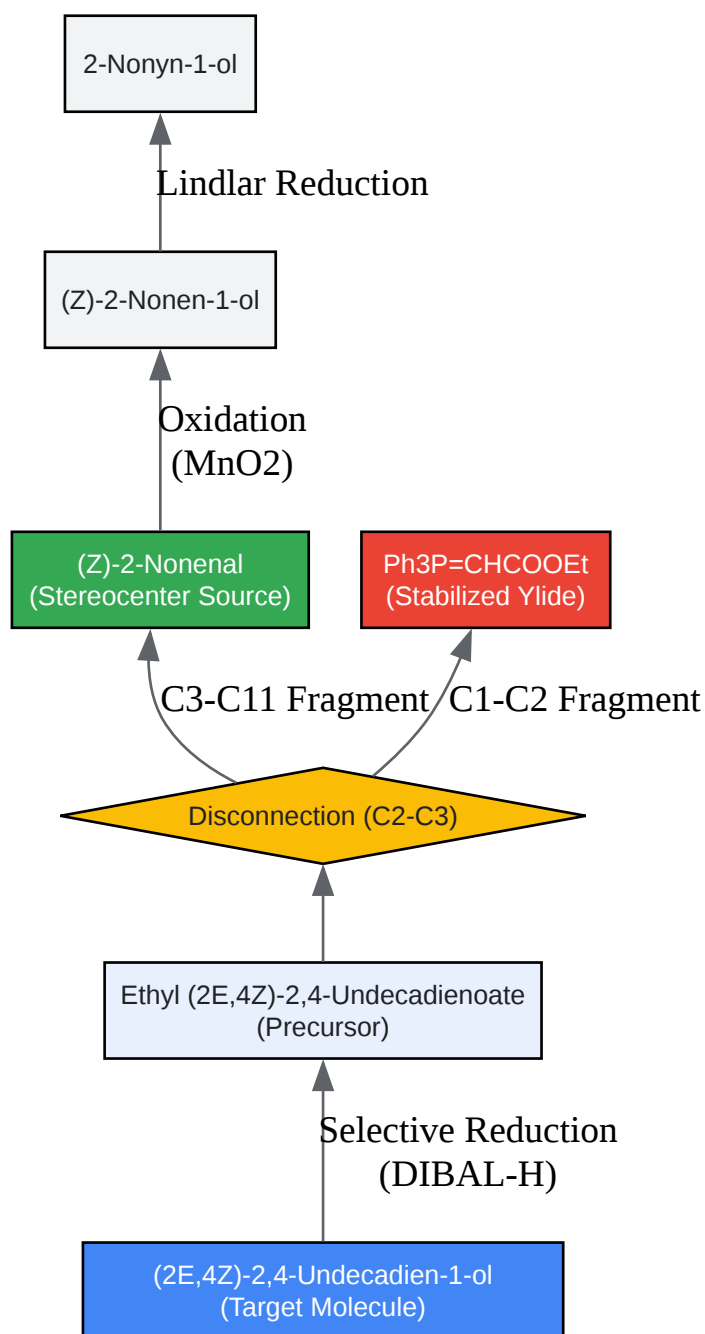
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O) is a conjugated diene alcohol often investigated in chemical ecology as an insect pheromone or flavor precursor. The primary challenge in its synthesis is establishing and maintaining the cis (Z) configuration at C4 while installing the trans (E) configuration at C2.

Core Synthetic Strategy: To ensure high stereochemical purity, this guide employs a Petroski-modified Wittig approach. This method builds the (E)-alkene onto a pre-existing (Z)-aldehyde scaffold using a stabilized ylide. This route is superior to direct coupling methods (e.g., Suzuki/Stille) for this specific target because the Wittig reaction with stabilized ylides is inherently (E)-selective, and the mild conditions prevent isomerization of the sensitive (Z)-enal intermediate.

Retrosynthetic Analysis

The molecule is disconnected at the C2-C3 bond. The C1-C2 fragment is derived from a stabilized phosphonium ylide, while the C3-C11 fragment originates from (Z)-2-nonenal.



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Figure 1: Retrosynthetic breakdown utilizing a C2-C3 Wittig disconnection.

Detailed Experimental Protocol

Phase 1: Synthesis of the (Z)-C9 Scaffold

Objective: Synthesize (Z)-2-nonenal with >98% Z-purity. Precursor: 2-Nonyn-1-ol (commercially available or synthesized from 1-octyne + paraformaldehyde).

Step 1.1: Lindlar Reduction to (Z)-2-Nonen-1-ol

- Reagents: 2-Nonyn-1-ol (10.0 g, 71.3 mmol), Lindlar Catalyst (5% Pd/CaCO₃ + Pb), Quinoline, MeOH.
- Protocol:
 - Dissolve 2-nonyn-1-ol in MeOH (150 mL) in a hydrogenation flask.
 - Add Lindlar catalyst (500 mg) and quinoline (0.5 mL) to poison the catalyst and prevent over-reduction to the alkane.
 - Stir under H₂ atmosphere (balloon pressure) at room temperature. Monitor via GC-MS every 30 mins.
 - Critical Endpoint: Stop reaction immediately upon disappearance of alkyne. Over-exposure leads to isomerization or saturation.
 - Filter through Celite and concentrate in vacuo.
- Validation:

H NMR should show olefinic protons at 5.4-5.6 ppm with 10-12 Hz (characteristic of Z-alkene).

Step 1.2: Chemoselective Oxidation to (Z)-2-Nonenal

- Reagents: (Z)-2-Nonen-1-ol, Activated MnO₂, CH₂Cl₂

Cl

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- Rationale: MnO

is chosen over Swern or PCC because it is a heterogeneous, mild oxidant that minimizes acid-catalyzed isomerization of the Z-double bond.

- Protocol:
 - Dissolve (Z)-2-nonen-1-ol (5.0 g) in anhydrous CH

Cl

(100 mL).

- Add activated MnO
(10 equiv., 30 g) in portions.
- Stir vigorously at room temperature for 12-24 hours.
- Filter through a silica plug to remove Mn residues.
- Concentrate carefully (aldehyde is volatile).
- Yield: Expect ~85%.
- QC Check: Verify aldehyde peak in IR (1690 cm
) and retention of Z-geometry via NMR (
Hz).

Phase 2: Stereoselective Wittig Olefination

Objective: Install the C2-C3 double bond with (E)-selectivity.

Step 2.1: Synthesis of Ethyl (2E,4Z)-2,4-Undecadienoate

- Reagents: (Z)-2-Nonenal, (Carbethoxymethylene)triphenylphosphorane, Benzoic acid (catalytic), Toluene.
- Mechanism: Stabilized ylides react with aldehydes to yield (E)-alkenes primarily. The "Petroski Modification" uses benzoic acid to catalyze the decomposition of the oxaphosphetane intermediate, improving yield without compromising stereochemistry.
- Protocol:
 - In a round-bottom flask, combine (Z)-2-nonenal (4.0 g, 28.5 mmol) and (carbethoxymethylene)triphenylphosphorane (11.0 g, 31.5 mmol).
 - Add benzoic acid (150 mg).
 - Reflux in Toluene (80 mL) for 4 hours.
 - Cool to RT and remove solvent.
 - Purification: Triturate with hexane to precipitate triphenylphosphine oxide (TPPO). Filter and purify the supernatant via flash chromatography (SiO₂, 5% EtOAc/Hexanes).
- Stereochemical Outcome: The reaction preserves the C4(Z) bond from the aldehyde and forms a C2(E) bond.
- Data: The product is a dienoate ester.^{[1][2]}

Phase 3: Chemoselective Reduction

Objective: Convert the ester to the alcohol without reducing the conjugated diene system.

Step 3.1: DIBAL-H Reduction

- Reagents: Ethyl (2E,4Z)-2,4-undecadienoate, DIBAL-H (1.0 M in hexanes), CH

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- Protocol:
 - Dissolve the ester (3.0 g) in anhydrous CH₂Cl₂ (60 mL) and cool to -78 °C.
 - Add DIBAL-H (2.2 equiv) dropwise over 30 minutes.
 - Stir at -78 °C for 1 hour, then warm to 0 °C.
 - Quench: Carefully add Rochelle's salt (saturated potassium sodium tartrate solution) and stir vigorously until the emulsion clears (critical step for aluminum removal).
 - Extract with Et₂O, dry over MgSO₄, and concentrate.
 - Final Purification: Flash chromatography (10-20% EtOAc/Hexanes).

Characterization & Validation

Trustworthy identification relies on distinguishing the (2E,4Z) isomer from the thermodynamically stable (2E,4E) isomer.

NMR Spectroscopy (¹H, 500 MHz, CDCl₃)

The coupling constants (

) are the definitive proof of stereochemistry.

Proton	Chemical Shift (, ppm)	Multiplicity	Coupling Constants (, Hz)	Structural Assignment
H1	4.20	d		Hydroxymethyl group
H2	5.75	dt	(E),	(E)-Alkene confirmation
H3	6.52	dd	,	Diene junction
H4	5.98	t (apparent)	,	(Z)-Alkene confirmation
H5	5.45	dt	,	Z-alkene / Chain start
H6	2.18	q (apparent)	-	Allylic methylene
H11	0.89	t	-	Terminal methyl

Interpretation:

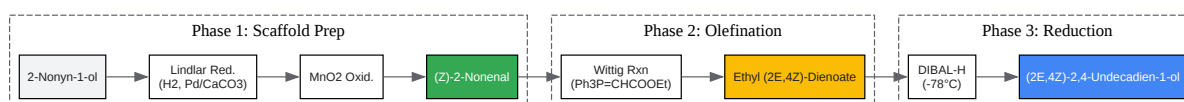
- Hz: Confirms the Trans (E) geometry at C2.
- Hz: Confirms the Cis (Z) geometry at C4.
- Note: In the (2E,4E) isomer,
would be ~15 Hz.

Mass Spectrometry (EI, 70 eV)

- Molecular Ion (M
): m/z 168.

- Base Peak: m/z 81 (characteristic of cyclohexadiene cation formed via cyclization of the diene fragment).
- Loss of Water: m/z 150 ($M - 18$).

Workflow Diagram



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Figure 2: Step-by-step reaction workflow for the stereoselective synthesis.

Troubleshooting & Optimization

- Isomerization Risk: The (2E,4Z) system is light-sensitive. Perform all reactions, especially the final purification, under low-light conditions or using amber glassware.
- Separation of Isomers: If the (2E,4E) isomer contaminates the product (visible by a doublet at

5.75 with

Hz but different H4 coupling), use AgNO

-impregnated silica gel. Silver ions complex more strongly with (Z)-alkenes, significantly increasing retention time difference between E,Z and E,E isomers.

- Aldehyde Volatility: (Z)-2-Nonenal is moderately volatile. Do not use high vacuum for extended periods during isolation.

References

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